

Application Notes: 1,1,3,3-Tetramethoxypropane in Synthetic Chemistry

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Compound of Interest

Compound Name: 1,1,3,3-Tetramethoxypropane

Cat. No.: B013500

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Introduction

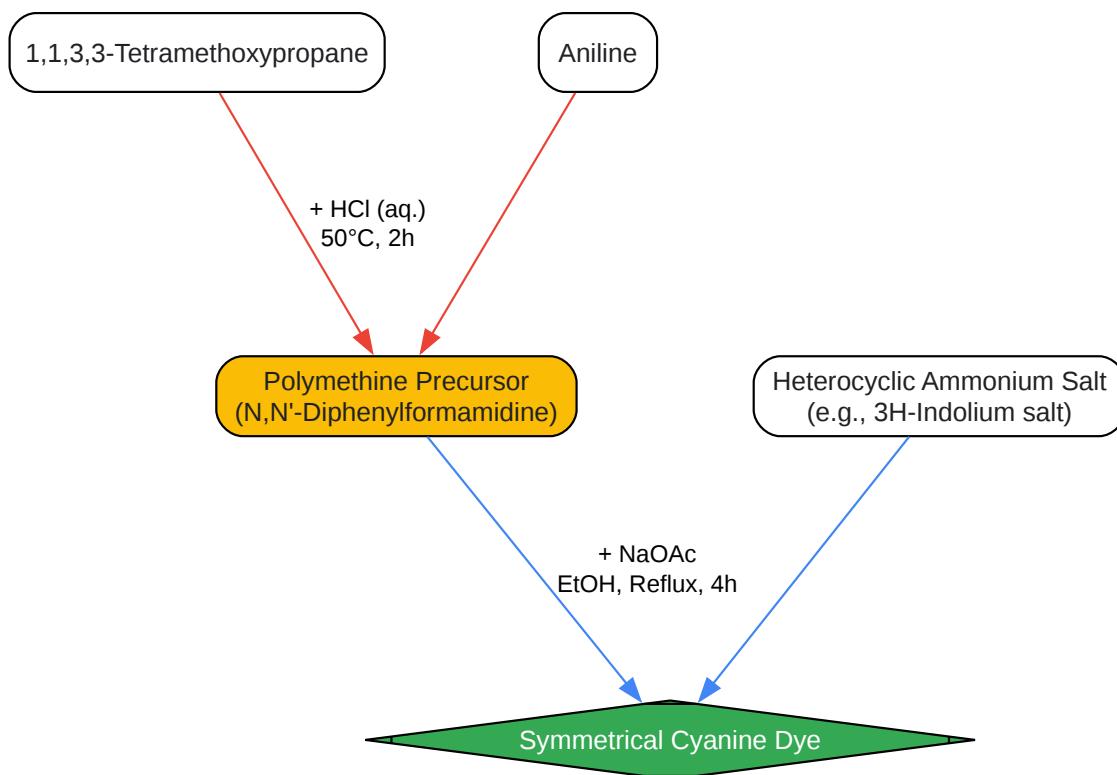
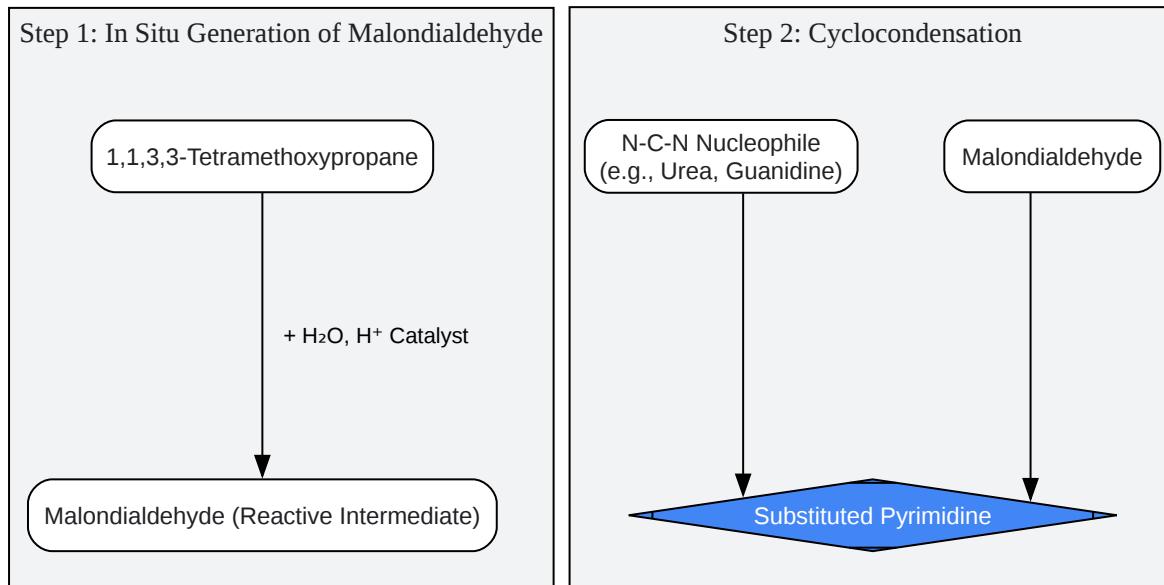
1,1,3,3-Tetramethoxypropane (TMP) is a versatile and stable chemical reagent widely used in organic synthesis as a synthetic equivalent of malondialdehyde (MDA).^{[1][2][3]} Under acidic conditions, TMP undergoes hydrolysis to generate the highly reactive MDA *in situ*.^{[1][2][4]} This method avoids the challenges associated with handling free MDA, which is unstable.^[3] The electrophilic nature of the resulting intermediate allows for reactions with a wide range of nucleophiles, making TMP a crucial building block for the synthesis of diverse molecules, particularly heterocyclic compounds and polymethine dyes.^{[5][6][7]}

Core Application 1: Synthesis of Pyrimidine Derivatives

The reaction of **1,1,3,3-tetramethoxypropane** with N-C-N nucleophiles like ureas, thioureas, and guanidines is a fundamental method for constructing the pyrimidine ring, a core structure in many biologically active compounds and pharmaceuticals. The process involves an acid-catalyzed cyclocondensation reaction.

General Reaction Mechanism

The synthesis begins with the acid-catalyzed hydrolysis of **1,1,3,3-tetramethoxypropane** to form the reactive malondialdehyde intermediate. This intermediate then undergoes a condensation reaction with a dinucleophilic nitrogen-containing compound to form the pyrimidine ring.



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